

# Personal protective equipment for handling 8RK64

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## Compound of Interest

Compound Name: 8RK64

Cat. No.: B10825134

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## Essential Safety & Handling Guide for 8RK64

This guide provides immediate safety, handling, and disposal information for the proper use of **8RK64**, a covalent UCHL1 inhibitor. Adherence to these protocols is crucial for ensuring a safe laboratory environment for researchers, scientists, and drug development professionals.

## Personal Protective Equipment (PPE)

Standard laboratory personal protective equipment is required when handling **8RK64**. The following table summarizes the recommended PPE.

Protection Type	Recommended Equipment	Specifications
Eye/Face Protection	Safety Glasses	Must be worn at all times in the laboratory. Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166(EU).
Hand Protection	Protective Gloves	Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching the glove's outer surface) to avoid skin contact with this product. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands.
Skin and Body Protection	Laboratory Coat	A standard laboratory coat should be worn to prevent skin contact.
Respiratory Protection	Not Required	Under normal conditions of use, respiratory protection is not required.

This data is based on the Safety Data Sheet for **8RK64**.[\[1\]](#)

## Operational and Disposal Plans

Handling:

- No special handling measures are required.[\[1\]](#)
- Avoid inhalation of dust, fumes, gas, mist, vapors, or spray.

- Avoid contact with skin and eyes.

**Storage:**

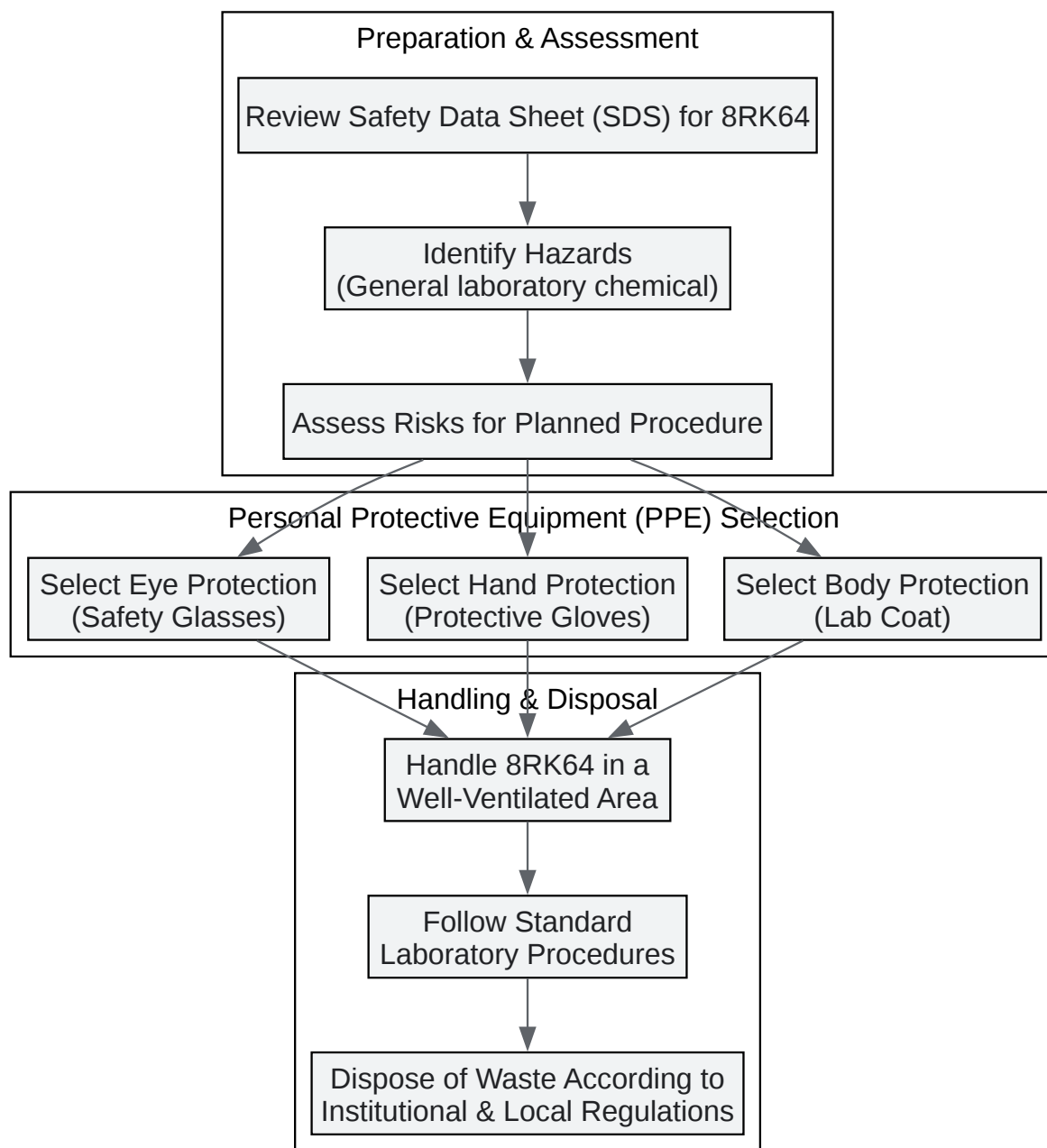
- Store in a tightly closed container.
- Recommended storage temperature: -20°C.

**Disposal:**

- Dispose of in accordance with local, state, and federal regulations.
- Do not allow product to reach sewage system or any water course.
- Do not allow to penetrate the ground/soil.

## Experimental Workflow for Safe Handling

The following diagram outlines the decision-making process for the safe handling of **8RK64**, from initial risk assessment to final disposal.



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*PPE Selection Workflow for **8RK64** Handling.*

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## References

- 1. [cdn.caymanchem.com](https://cdn.caymanchem.com) [[cdn.caymanchem.com](https://cdn.caymanchem.com)]
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